

Technical Support Center: Zinc Silicate Glazes

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Compound of Interest

Compound Name: ZINC METASILICATE

CAS No.: 11126-29-7

Cat. No.: B078754

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to address common issues encountered during experiments with zinc silicate glazes. The information is tailored for researchers, scientists, and drug development professionals working with these materials.

Troubleshooting Guides

Issue 1: Glaze Crawling

Q1: My zinc silicate glaze is crawling, leaving bare patches on the substrate. What are the potential causes and how can I fix it?

A1: Glaze crawling is a defect where the glaze withdraws into islands during firing, exposing the underlying ceramic body. This is primarily caused by high surface tension in the molten glaze and poor adhesion of the unfired glaze layer to the substrate.^{[1][2]}

Probable Causes:

- High Shrinkage of Raw Materials: Fine-particle materials like zinc oxide can lead to high shrinkage of the glaze during drying, causing cracks that initiate crawling.^[3]

- **Thick Glaze Application:** An excessively thick layer of glaze is more prone to cracking upon drying, which can lead to crawling during firing.[4]
- **Contamination of the Substrate Surface:** Dust, grease, or other contaminants on the bisque ware can prevent the glaze from adhering properly.
- **High Clay Content in Glaze:** Glazes with a high percentage of plastic clays tend to shrink excessively upon drying, leading to cracking and subsequent crawling.[5]
- **Glaze Rheology:** A flocculated glaze slurry requires more water, leading to greater shrinkage during drying.[3]

Troubleshooting Methodology:

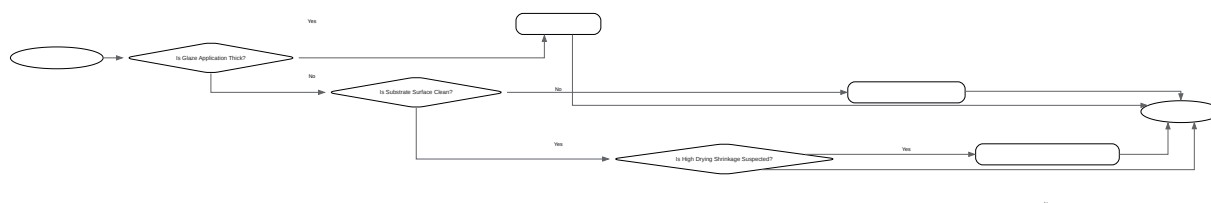
- **Substrate Preparation:** Ensure the ceramic substrate is clean and free of dust or oils before glaze application. Wiping the surface with a damp sponge can improve glaze adhesion.[1]
- **Glaze Application Thickness:** Apply a thinner, more even coat of the glaze.
- **Material Modification:**
 - **Calcining Zinc Oxide:** Using calcined zinc oxide can reduce the shrinkage of the raw glaze.[3]
 - **Adjusting Clay Content:** If the glaze has a high clay content, replace a portion of the raw kaolin with calcined kaolin to reduce drying shrinkage.[2]
- **Slurry Adjustment:** Measure and adjust the specific gravity of the glaze slurry to control water content and minimize shrinkage.

Experimental Protocol: Diagnosing Glaze Crawling

- **Prepare Substrate Variations:** Prepare a series of identical ceramic substrates. Leave some as is, and intentionally contaminate others with a light dusting of alumina hydrate or a fingerprint.
- **Vary Glaze Thickness:** Apply the zinc silicate glaze to the substrates at different thicknesses (e.g., 0.5 mm, 1.0 mm, 1.5 mm).

- **Modify Glaze Composition:** Prepare small batches of the glaze where a portion of the zinc oxide is replaced with calcined zinc oxide.
- **Fire and Observe:** Fire all samples under standard conditions.
- **Analysis:**
 - Examine the fired samples to identify which conditions led to crawling.
 - Use a stereo microscope to observe the edges of the crawled areas for evidence of cracking in the unfired glaze.

Logical Troubleshooting Flow for Glaze Crawling



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Caption: Troubleshooting flowchart for glaze crawling.

Issue 2: Pinholing in Glaze

Q2: My fired zinc silicate glaze has small pinholes on the surface. What causes this and how can I prevent it?

A2: Pinholes are small holes in the fired glaze surface that can penetrate down to the ceramic body.[6] They are primarily caused by the evolution of gases from the body or the glaze itself during firing. If these gases are released after the glaze has started to melt, they can create bubbles that burst at the surface, leaving behind pinholes if the glaze is too viscous to heal.[7]

Probable Causes:

- **Gases from the Ceramic Body:** Organic materials or carbonates in the clay body can decompose at high temperatures, releasing gases that bubble through the molten glaze.[8]
- **Underfired Bisque:** If the bisque firing is not hot or long enough, organic matter may not be fully burned out, leading to outgassing during the glaze firing.[8]
- **Thick Glaze Application:** A thick glaze layer can trap gases more easily.[9]
- **Rapid Firing Schedule:** A fast firing rate may not allow sufficient time for gases to escape before the glaze melts and seals the surface.[8]
- **Glaze Composition:** Certain materials in the glaze can release gases at high temperatures. High alumina or zirconia content can also increase glaze viscosity, hindering the healing of pinholes.[9]

Troubleshooting Methodology:

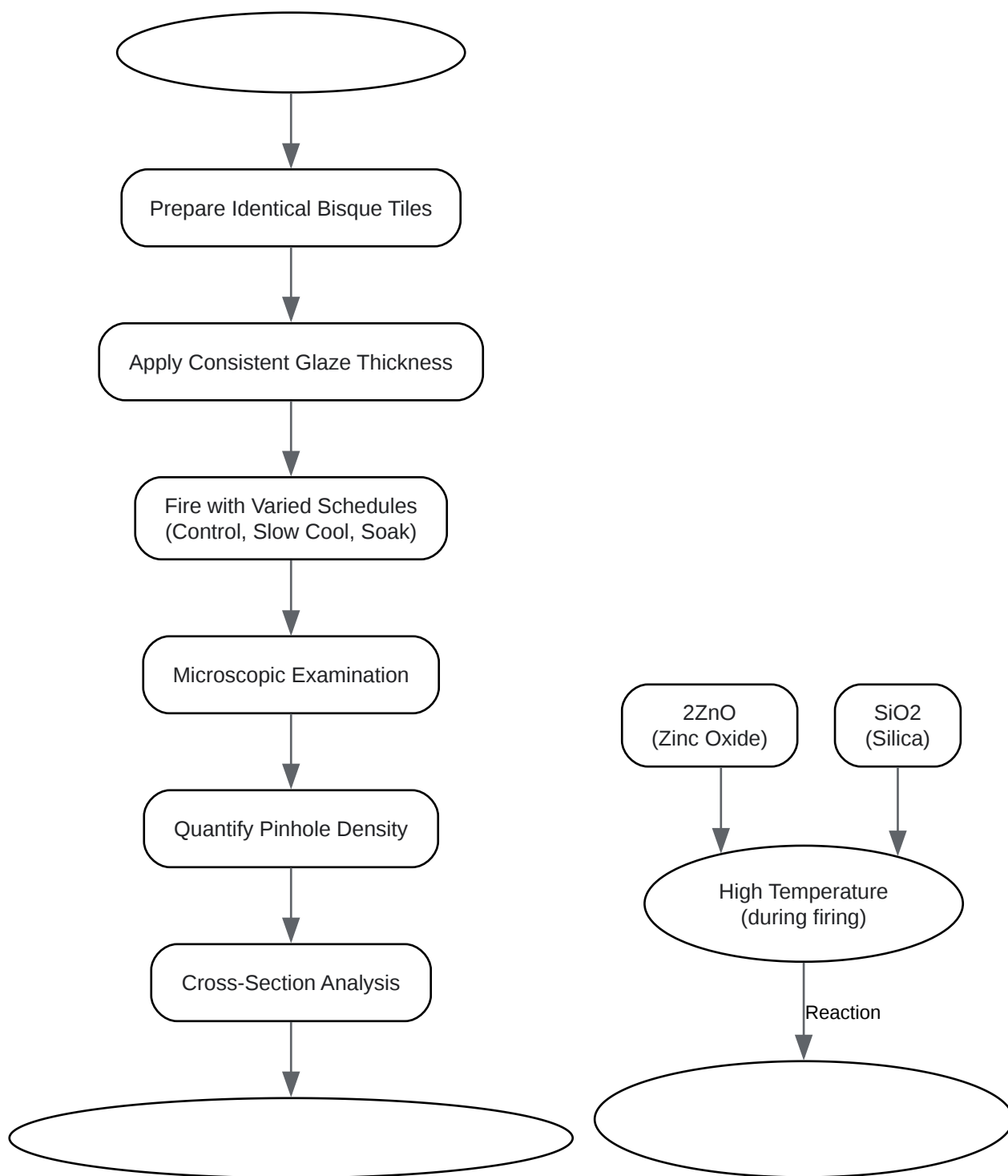
- **Optimize Firing Schedule:**
 - **Slower Heating Rate:** Increase the firing time, especially during the temperature range where organic burnout occurs.
 - **Soaking Period:** Introduce a hold at the peak temperature to allow the glaze to heal over any pinholes. A drop-and-hold schedule, where the temperature is slightly lowered before a soak, can also be effective.[9]

- **Adjust Bisque Firing:** Ensure the bisque firing is at a sufficiently high temperature and for an adequate duration to burn out all organic materials. A common recommendation is to bisque fire two cones hotter than the glaze firing for low-fire glazes.[8]
- **Modify Glaze Application:** Apply a thinner coat of glaze.
- **Glaze Formulation:** If other methods fail, consider reformulating the glaze to reduce materials that cause outgassing or to decrease the melt viscosity.

Experimental Protocol: Analyzing Pinhole Defects

- **Sample Preparation:** Prepare a set of identical bisque-fired tiles.
- **Glaze Application:** Apply the zinc silicate glaze at a consistent thickness to all tiles.
- **Firing Variations:** Fire the tiles using different firing schedules:
 - **Schedule A (Control):** Standard firing schedule.
 - **Schedule B (Slow Cool):** Standard heating rate with a slower cooling cycle.
 - **Schedule C (Soak):** Standard schedule with a 30-minute soak at peak temperature.
- **Microscopic Analysis:**
 - After firing, examine the surface of each tile under a stereo microscope.
 - Count the number of pinholes per unit area for each firing schedule.
 - Cross-section a sample to observe if the pinholes penetrate to the body.

Experimental Workflow for Pinhole Analysis



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References

- 1. Techno File: Why Do Glazes Crawl? [ceramicartsnetwork.org]
- 2. Having Trouble with Crawling Glazes? Here's a Way to Fix Them! [ceramicartsnetwork.org]
- 3. Glaze Crawling Problems [lakesidepottery.com]
- 4. community.ceramicartsdaily.org [community.ceramicartsdaily.org]
- 5. Crawling [digitalfire.com]
- 6. Glaze Pinholes, Pitting [digitalfire.com]
- 7. Pinholing [ceramicartsnetwork.org]
- 8. maycocolors.com [maycocolors.com]
- 9. Pinholing [digitalfire.com]
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